

An In-depth Technical Guide to N,N-Dimethyldodecylamine

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Compound of Interest

Compound Name: *N,N-Dimethyldodecylamine*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,N-Dimethyldodecylamine**, a tertiary amine that serves as a crucial intermediate in the synthesis of various valuable compounds. This document details its physicochemical properties, outlines key experimental protocols for its synthesis, and explores its applications, particularly as a precursor to the widely used non-ionic surfactant, **N,N-Dimethyldodecylamine N-oxide (DDAO)**.

Core Properties of N,N-Dimethyldodecylamine

N,N-Dimethyldodecylamine, also known as lauryldimethylamine, is a clear, yellowish liquid with a characteristic fish-like odor.^[1] It is insoluble in water but soluble in organic solvents.^[1] Its key properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	213.40 g/mol	[1]
Molecular Formula	C14H31N	[2]
CAS Number	112-18-5	
Density	0.787 g/mL at 20 °C	
Boiling Point	80-82 °C at 0.1 mmHg	
Melting Point	-20 °C	
Refractive Index	n _{20/D} 1.4375	
Log Kow	5.47	[3]

Experimental Protocols: Synthesis of N,N-Dimethyldodecylamine

Several methods have been established for the synthesis of **N,N-Dimethyldodecylamine**. Below are detailed protocols for two common synthetic routes.

Synthesis from Dodecylamine, Formaldehyde, and Formic Acid

This method, a variation of the Eschweiler-Clarke reaction, provides a cost-effective and high-yielding route to **N,N-Dimethyldodecylamine**.

Materials:

- Dodecylamine (20 g, 0.108 mol)
- Formic acid (5 mL, 0.162 mol)
- Formaldehyde (5.86 g)
- Round bottom flask

- Ice bath
- Reflux apparatus
- Rotary evaporator

Procedure:

- Place dodecylamine in a round bottom flask and cool it in an ice bath.
- Slowly add formic acid dropwise until a clear solution is obtained.
- To this solution, add formaldehyde.
- Reflux the reaction mixture at 80°C for 5 hours.
- After the reaction is complete, evaporate the crude product using a rotary evaporator.
- Purify the product by crystallization to obtain **N,N-Dimethyldodecylamine**.

Synthesis via Catalytic Hydrogenation of N,N-Dimethyldodecylamide

This industrial method involves the catalytic hydrogenation of N,N-dimethyldodecylamide.

Materials:

- N,N-Dimethyldodecylamide
- Ni/ γ -Al₂O₃ catalyst
- Dimethylamine
- Autoclave reactor

Procedure:

- The NiO/ γ -Al₂O₃ catalyst is reduced in an autoclave.

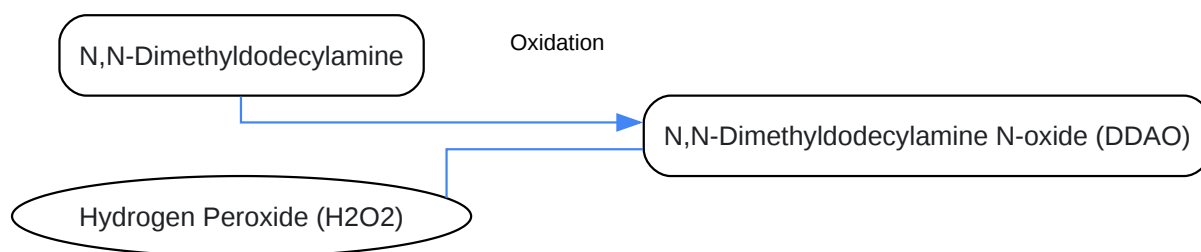
- N,N-Dimethyldodecylamide is hydrogenated over the Ni/ γ -Al₂O₃ catalyst.
- Dimethylamine is introduced into the raw materials to suppress side reactions, such as the formation of dodecyl alcohol and dimethylamine.[4]
- The reaction is carried out under conditions that promote the conversion of N,N-dimethyldodecylamide to **N,N-dimethyldodecylamine** with high selectivity and yield.[4]

Applications in Research and Development

The primary application of **N,N-Dimethyldodecylamine** is as an intermediate in the synthesis of **N,N-Dimethyldodecylamine N-oxide (DDAO)**, a versatile non-ionic surfactant.

Synthesis of N,N-Dimethyldodecylamine N-oxide (DDAO)

The conversion of **N,N-Dimethyldodecylamine** to DDAO is a straightforward oxidation reaction.



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Caption: Synthesis of DDAO from **N,N-Dimethyldodecylamine**.

DDAO is widely used in various applications:

- Biochemical Research: As a non-ionic detergent for solubilizing proteins and studying macromolecular interactions. It is particularly effective for isolating and purifying membrane proteins.

- Consumer Products: It acts as a foam stabilizer and surfactant in products like dishwashing detergents.
- Antimicrobial Agent: DDAO exhibits antimicrobial properties against common bacteria such as *S. aureus* and *E. coli*.[\[5\]](#)

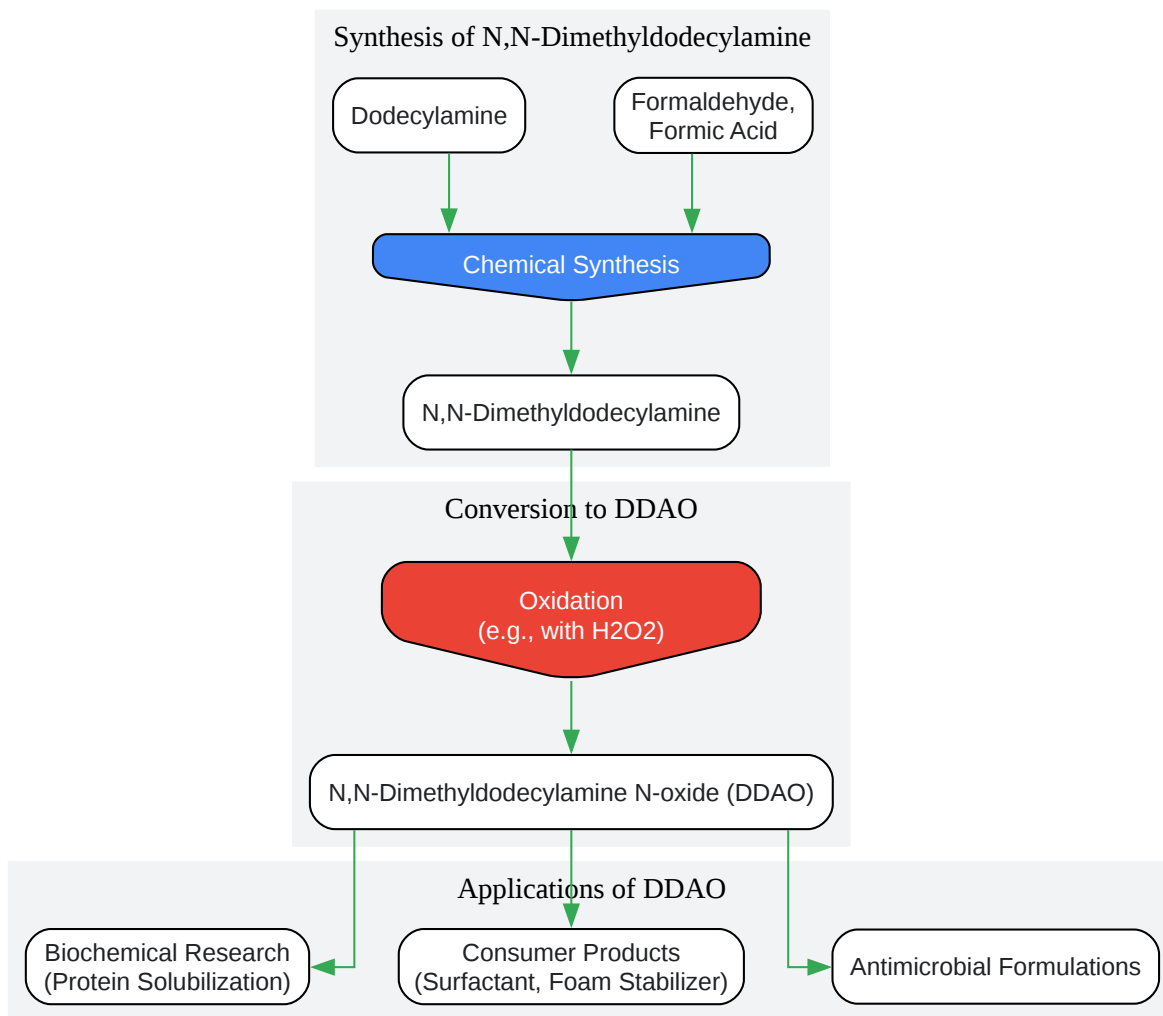
Biological Activity and Significance

While **N,N-Dimethyldodecylamine** itself is primarily a synthetic intermediate, its metabolic pathway has been studied. Metabolism generally occurs through the fission of the Calkyl-N bond, forming dimethylamine and decanal, which significantly reduces the toxicity of the parent compound.[\[3\]](#)

The biological significance of this class of molecules is more pronounced in its N-oxide derivative, DDAO. DDAO's ability to interact with and unfold proteins at concentrations above its critical micelle concentration (CMC) makes it a valuable tool in structural biology and protein chemistry.[\[6\]](#)

Logical Workflow: From Synthesis to Application

The following diagram illustrates the logical progression from the synthesis of **N,N-Dimethyldodecylamine** to its primary application as a precursor for DDAO, which is then utilized in various scientific and commercial fields.



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